

# Overcoming solubility issues with 5-Nitro-1,10-phenanthroline

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## Compound of Interest

Compound Name: 5-Nitro-1,10-phenanthroline

Cat. No.: B1664666

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## Technical Support Center: 5-Nitro-1,10-phenanthroline

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **5-Nitro-1,10-phenanthroline**.

### Troubleshooting Guides

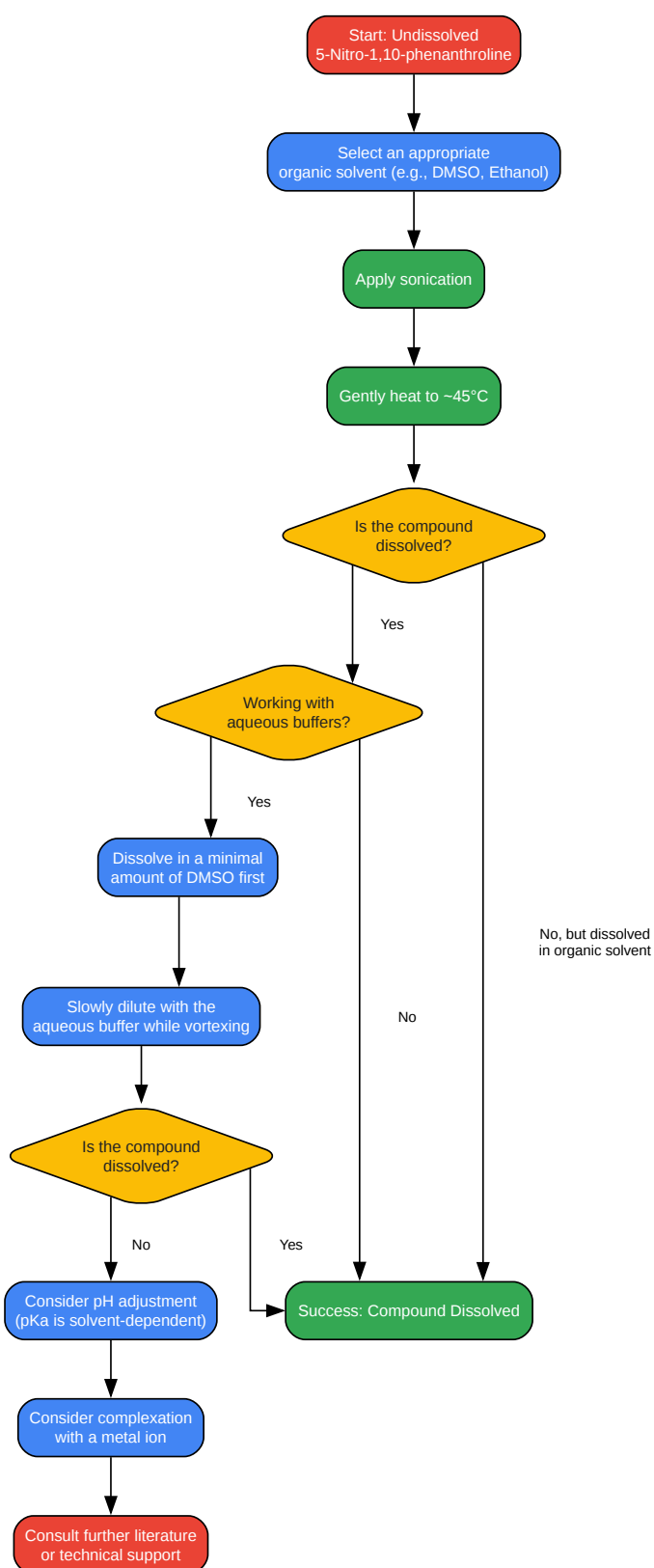
Issue: Difficulty Dissolving **5-Nitro-1,10-phenanthroline**

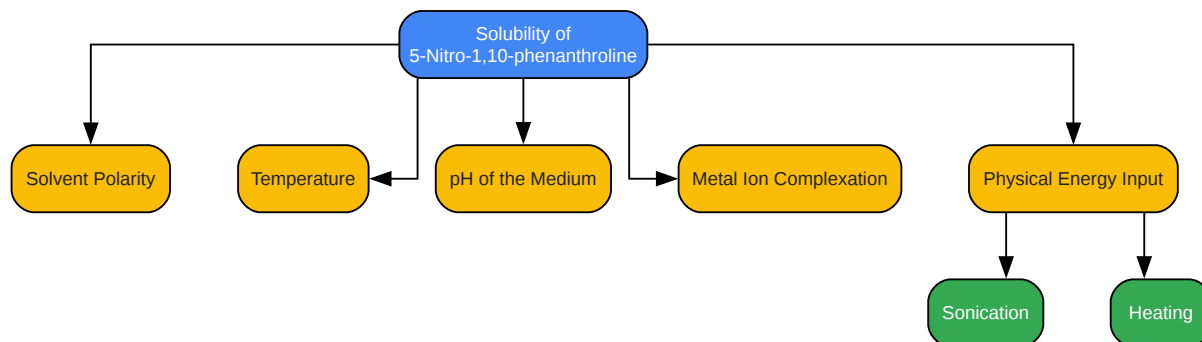
If you are encountering problems with the solubility of **5-Nitro-1,10-phenanthroline**, consult the following table for solubility data in common solvents and recommended troubleshooting steps.

Table 1: Solubility of **5-Nitro-1,10-phenanthroline** in Various Solvents

Solvent	Solubility	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	11 mg/mL (48.85 mM) [1]	Room Temperature	Sonication is recommended to aid dissolution[1].
Ethanol	50 mg/mL[2]	Room Temperature	Solution may be clear to slightly hazy and colorless to faint yellow or tan[2].
Methanol	50 mg/mL[2]	Room Temperature	Solution may be clear to slightly hazy and colorless to yellow[2].
1 M Ammonium Hydroxide (NH <sub>4</sub> OH)	50 mg/mL[2]	Room Temperature	Solution may be clear to slightly hazy and yellow to brown[2].
Benzene	Soluble[3]	Not Specified	-
Water	Insoluble[3]	Room Temperature	-
Aqueous Buffers	Sparingly soluble[4]	Room Temperature	For maximum solubility, first dissolve in DMSO and then dilute with the aqueous buffer of choice[4].

### Troubleshooting Workflow for Solubility Issues





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## References

- 1. 5-Nitro-1,10-phenanthroline | Antibacterial | TargetMol [targetmol.com]
- 2. 5-Nitro-1,10-phenanthroline  $\geq 97\%$ , crystalline | 4199-88-6 [sigmaaldrich.com]
- 3. 5-Nitro-1,10-phenanthroline CAS#: 4199-88-6 [m.chemicalbook.com]
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